

# Application of Pyflubumide in Integrated Pest Management Strategies: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: **Pyflubumide**

Cat. No.: **B1473361**

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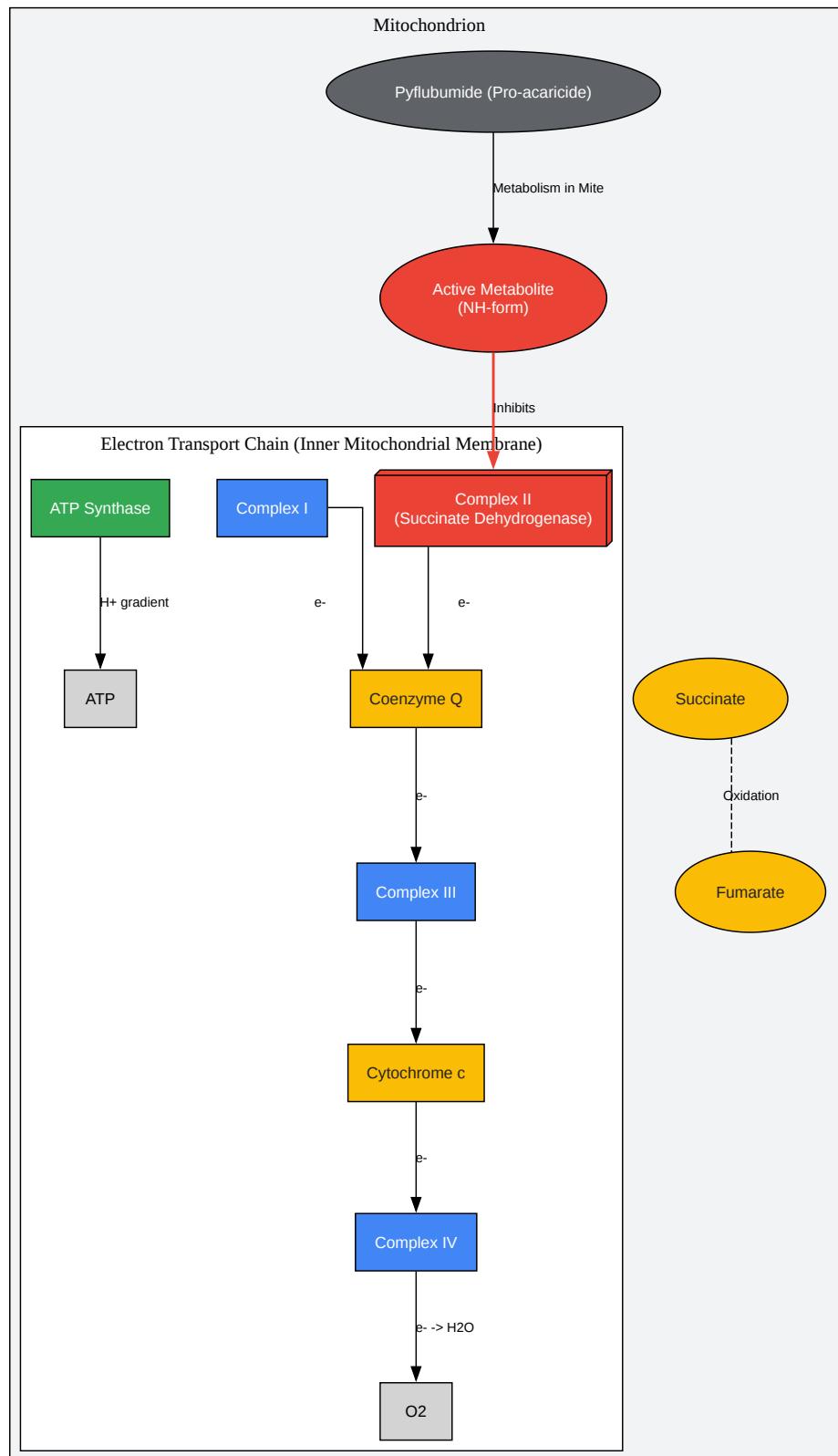
## Introduction

**Pyflubumide** is a novel acaricide belonging to the chemical class of carboxanilides, developed by Nihon Nohyaku Co., Ltd.. It is recognized for its high efficacy against a wide range of economically important spider mites, including species that have developed resistance to conventional acaricides. A key feature of **Pyflubumide** is its favorable safety profile for non-target arthropods, making it a valuable tool for Integrated Pest Management (IPM) programs. Classified by the Insecticide Resistance Action Committee (IRAC) under Mode of Action Group 25B, **Pyflubumide** acts as a mitochondrial complex II inhibitor. This document provides detailed application notes and protocols for the use of **Pyflubumide** in research and pest management contexts.

## Mode of Action

**Pyflubumide** functions as a pro-acaricide, meaning it is converted into its active form after being metabolized by the target pest. Upon ingestion or contact, **Pyflubumide** is rapidly deacylated within the spider mite's body to its active NH-form. This active metabolite potently inhibits the mitochondrial complex II (succinate dehydrogenase) in the electron transport chain. The inhibition of this critical enzyme disrupts cellular respiration and energy production (ATP)

synthesis), leading to the death of the mite. This unique mode of action provides a distinct advantage in managing resistance, as it differs from many other classes of acaricides.



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Caption: **Pyflubumide**'s mode of action via inhibition of mitochondrial complex II.

## Data Presentation

### Table 1: Efficacy of Pyflubumide Against Various Spider Mite Species (Laboratory Bioassays)

Target Pest Species	Life Stage	LC50 (mg a.i./L)	Citation(s)
Tetranychus urticae (Two-spotted spider mite)	Adult	1.2	
Tetranychus urticae (Two-spotted spider mite)	Larvae	0.03	
Panonychus citri (Citrus red mite)	Adult	1.3	
Panonychus citri (Citrus red mite)	Larvae	0.04	
Tetranychus kanzawai (Kanzawa spider mite)	Adult	1.9	
Panonychus ulmi (European red mite)	Adult	2.2	

### Table 2: Field Efficacy of Pyflubumide Against Spider Mites

Crop	Target Pest	Application Rate	Efficacy (% mortality or reduction)	Citation(s)
Apple	<i>Panonychus ulmi</i>	Not specified	Effective control	
Citrus	<i>Panonychus citri</i>	Not specified	Excellent activity against resistant populations	
Cotton	<i>Tetranychus urticae</i>	Not specified	Effective control	
Okra	<i>Tetranychus urticae</i>	Not specified	Significant reduction in mite population	
Cucumber (Greenhouse)	<i>Tetranychus urticae</i>	Not specified	Significant control	

Note: Specific field efficacy data can vary based on environmental conditions, application methods, and local pest populations. The provided information indicates general effectiveness.

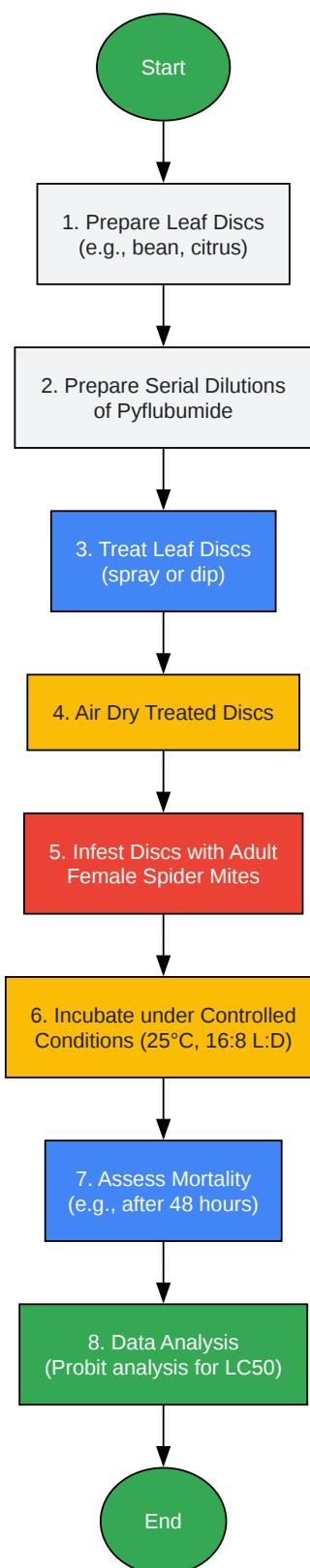
### Table 3: Toxicity of Pyflubumide to Non-Target Organisms

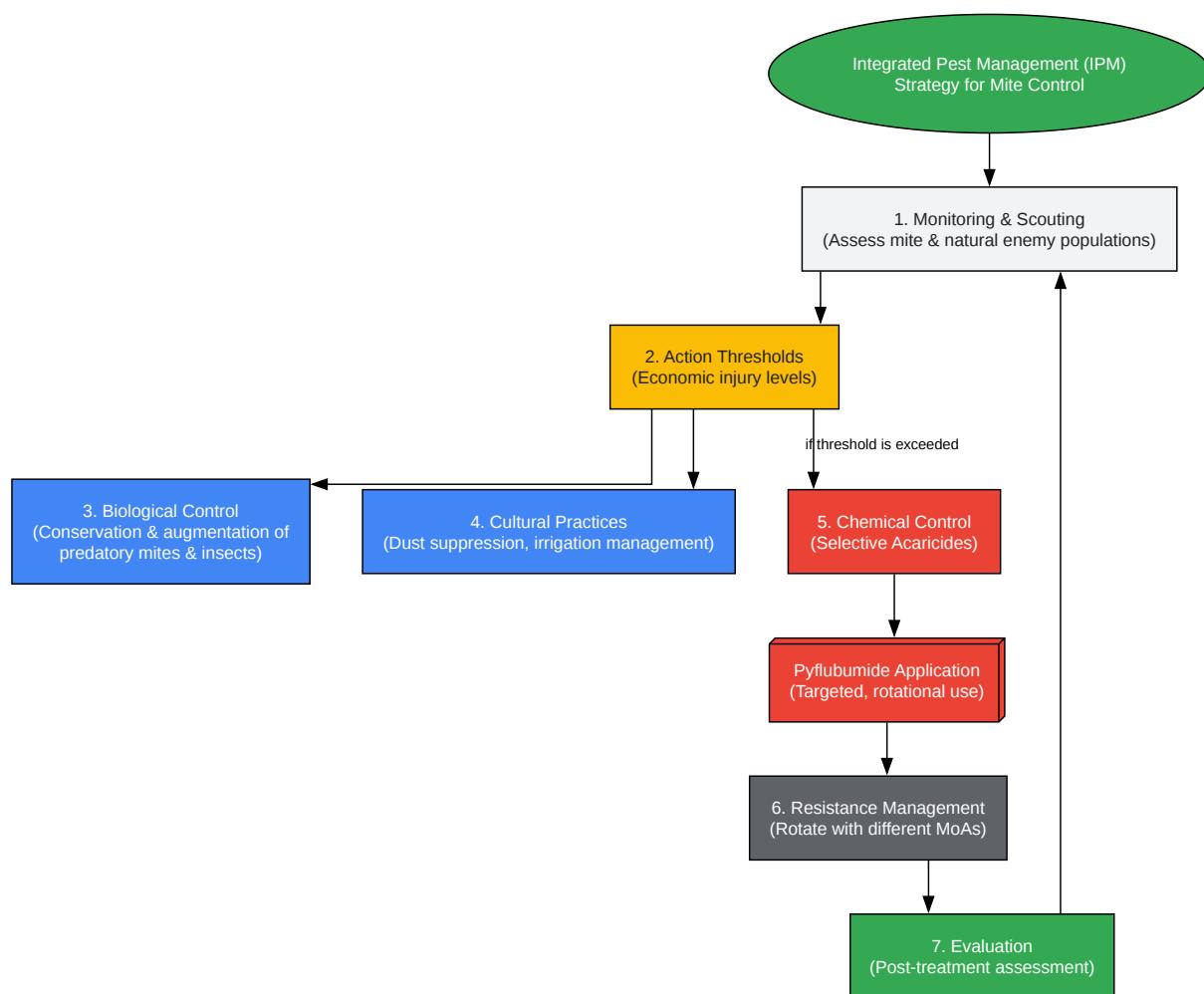
Organism	Species	Test Stage	LC50 or Effect Level (mg a.i./L)	Classification	Citation(s)
Predatory Mite	<i>Phytoseiulus persimilis</i>	Egg	>200	Harmless	
Predatory Mite	<i>Amblyseius californicus</i>	Adult	>100	Harmless	
Predatory Mite	<i>Amblyseius swirskii</i>	Not specified	Low toxicity		
Honey Bee	<i>Apis mellifera</i>	Adult	>200	Harmless	
Common Cutworm	<i>Spodoptera litura</i>	3rd Larva	>500	Low activity	
Green Peach Aphid	<i>Myzus persicae</i>	All stages	>500	Low activity	

## Experimental Protocols

### Protocol 1: Leaf Disc Bioassay for Acaricidal Efficacy

This protocol is designed to determine the concentration-mortality response of spider mites to **Pyflubumide**.



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